

An In-depth Technical Guide to the Safe Handling of 4-tert-Butylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-tert-Butylbenzenesulfonamide**

Cat. No.: **B193189**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-tert-Butylbenzenesulfonamide** (CAS No. 6292-59-7), a key intermediate in pharmaceutical synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential exposure risks.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling.

Property	Value	Source
Molecular Formula	C10H15NO2S	[1] [2] [3] [4]
Molecular Weight	213.30 g/mol	[1] [2] [3] [4]
Appearance	White solid	[2]
Melting Point	136-138°C	[2]
Boiling Point	337.2 ± 35.0°C (Predicted)	[2]
Solubility	Slightly soluble in chloroform, sparingly soluble in ethyl acetate.	[2]
pKa	10.22 ± 0.10 (Predicted)	[2]

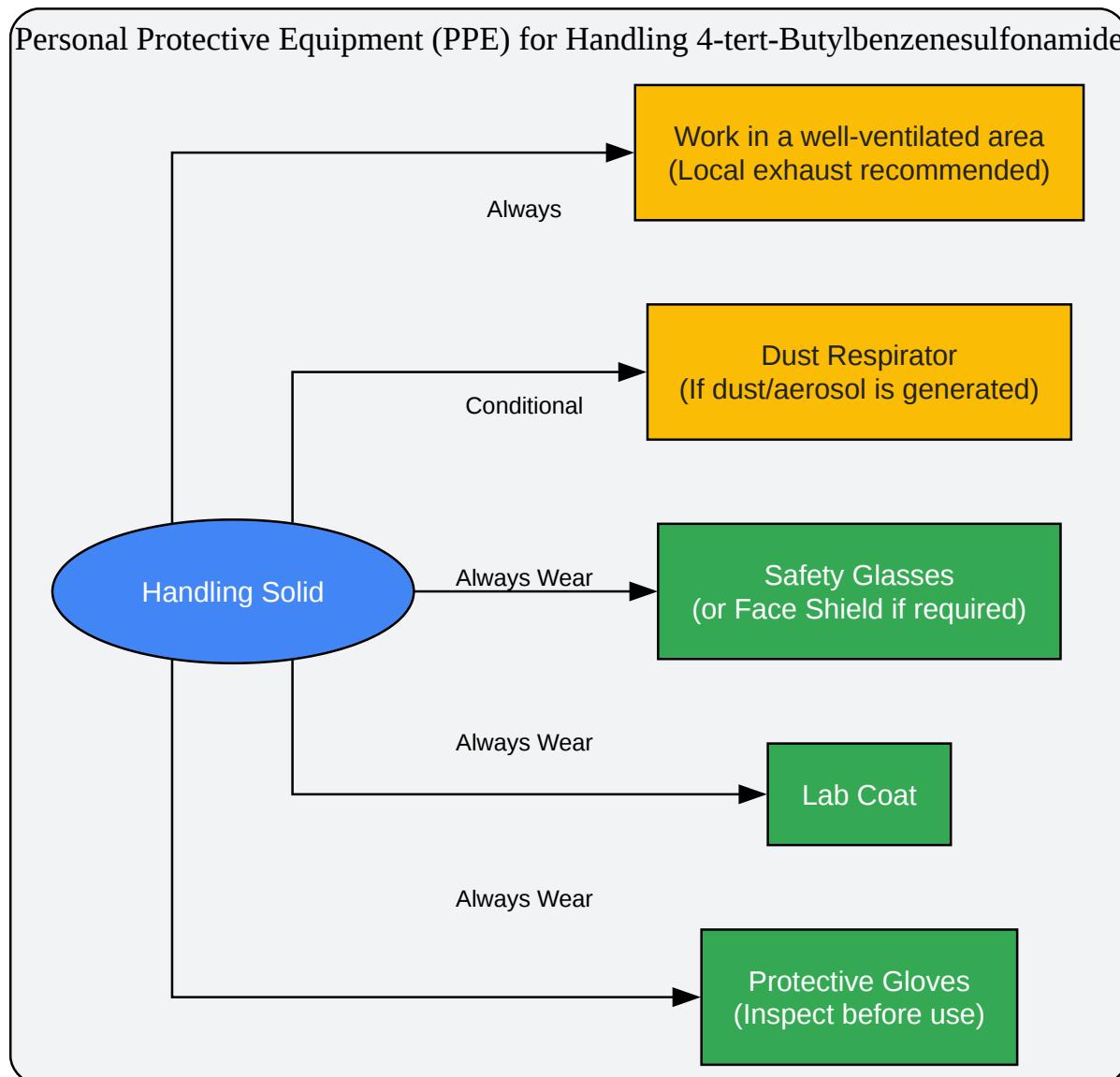
Hazard Identification and Classification

4-tert-Butylbenzenesulfonamide is classified as an irritant and requires careful handling to avoid adverse health effects.[\[2\]](#) The following table summarizes its GHS hazard classifications based on available data.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Warning	H302: Harmful if swallowed [1]
Skin Corrosion/Irritation	Danger / Warning	H314: Causes severe skin burns and eye damage [1] / H315: Causes skin irritation [1]
Serious Eye Damage/Eye Irritation	Warning	H319: Causes serious eye irritation [1]
Acute Toxicity, Inhalation	Warning	H332: Harmful if inhaled [1]
Specific Target Organ Toxicity, Single Exposure	Warning	H335: May cause respiratory irritation [1] [5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-tert-Butylbenzenesulfonamide** to prevent skin and eye contact, and inhalation.



[Click to download full resolution via product page](#)

Caption: Recommended PPE for handling solid **4-tert-Butylbenzenesulfonamide**.

Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Handling:

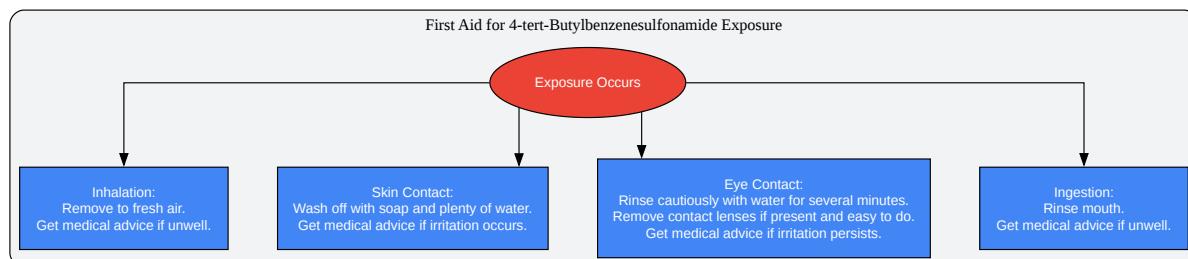
- Handle in a well-ventilated place.[6]
- Wear suitable protective equipment.[6]
- Prevent dispersion of dust.[6]
- Use a local exhaust system if dust or aerosol will be generated.[6]
- Avoid contact with skin, eyes, and clothing.[6]
- Wash hands and face thoroughly after handling.[6]
- Do not eat, drink, or smoke when using this product.

Storage:

- Keep the container tightly closed.[6]
- Store in a cool, dark, and dry place.[6][7]
- Store away from incompatible materials such as oxidizing agents.[6]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.



[Click to download full resolution via product page](#)

Caption: First aid procedures for different routes of exposure.

Accidental Release Measures

In the case of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions:
 - Use personal protective equipment.[8]
 - Avoid dust formation.[8]
 - Avoid breathing vapors, mist, or gas.[8]
 - Ensure adequate ventilation.[8]
 - Evacuate personnel to safe areas.[8]
- Environmental Precautions:
 - Do not let the product enter drains.[8]

- Methods for Cleaning Up:
 - Pick up and arrange disposal without creating dust.[8]
 - Sweep up and shovel the material.[8]
 - Keep in suitable, closed containers for disposal.[8]

Disposal Considerations

Dispose of **4-tert-Butylbenzenesulfonamide** and its contaminated packaging in accordance with local, state, and federal regulations.

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.[8]
- Contaminated Packaging: Dispose of as unused product.[8]

Experimental Protocols

While specific experimental protocols for safety are not extensively detailed in the provided literature, the following general laboratory-scale synthesis protocol for a related compound, 4-tert-butylbenzenesulfonic acid, highlights the type of controlled environment required.

Experimental Protocol: Sulfonation of tert-Butylbenzene[9]

- Materials:
 - tert-Butylbenzene
 - Fuming sulfuric acid (oleum) or concentrated sulfuric acid
 - Sodium bicarbonate
 - Sodium chloride
 - Water
 - Ice

- Round-bottom flask
- Stirring apparatus
- Heating mantle
- Separatory funnel
- Filtration apparatus
- Procedure:
 - In a round-bottomed flask equipped with a stirrer, slowly add fuming sulfuric acid to tert-butylbenzene while maintaining the temperature below 25 °C with an ice bath.[9]
 - After the addition is complete, slowly heat the mixture to approximately 80 °C with constant stirring until the tert-butylbenzene layer is fully dissolved.[9]
 - Pour the reaction mixture into water.[9]
 - Partially neutralize the solution by carefully adding sodium bicarbonate.[9]
 - Filter the solution to remove any solid impurities.[9]
 - To precipitate the sodium salt of 4-tert-butylbenzenesulfonic acid, add sodium chloride and heat until it dissolves.[9]

This protocol illustrates the need for temperature control, careful addition of reagents, and appropriate work-up procedures, all of which are fundamental principles of safe laboratory practice when working with potentially hazardous materials like **4-tert-Butylbenzenesulfonamide**.

Disclaimer: This guide is intended for informational purposes only and does not supersede any legal requirements or institutional safety protocols. Always consult the most current Safety Data Sheet (SDS) for **4-tert-Butylbenzenesulfonamide** before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-tert-Butylbenzenesulfonamide | C₁₀H₁₅NO₂S | CID 222872 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbinno.com]
- 3. escientificsolutions.com [escientificsolutions.com]
- 4. scbt.com [scbt.com]
- 5. fishersci.com [fishersci.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. aksci.com [aksci.com]
- 8. capotchem.com [capotchem.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 4-tert-Butylbenzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b193189#safety-and-handling-precautions-for-4-tert-butylbenzenesulfonamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com